

Zileuton experimental solubility and stability

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Compound of Interest

Compound Name: Zileuton

Cat. No.: B1683628

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Zileuton Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the experimental solubility and stability of **Zileuton**.

Frequently Asked Questions (FAQs)

Solubility

1. What is the solubility of **Zileuton** in common organic solvents?

Zileuton is soluble in several organic solvents. For quantitative data, refer to the table below.

Table 1: Solubility of **Zileuton** in Organic Solvents

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Approximately 30 mg/mL[1][2], 47 mg/mL (198.9 mM)[3]
Dimethylformamide (DMF)	Approximately 30 mg/mL[1][2]
Ethanol	Approximately 10 mg/mL[1][2], 47 mg/mL[3]

2. How soluble is **Zileuton** in aqueous solutions?

Zileuton is sparingly soluble in aqueous buffers and is considered poorly water-soluble.[1][3][4] To achieve maximum solubility in aqueous buffers, it is recommended to first dissolve **Zileuton** in DMSO and then dilute it with the aqueous buffer of choice.[1] Using this method, a solubility of approximately 0.5 mg/mL can be achieved in a 1:1 solution of DMSO:PBS (pH 7.2).[1][2]

3. What is the recommended method for preparing a **Zileuton** stock solution?

To prepare a stock solution, dissolve **Zileuton** in an organic solvent like DMSO, ethanol, or DMF, purged with an inert gas.[1] For long-term storage, solutions in DMSO may be stored at -20°C for up to one month.[5]

Stability

1. What are the main degradation pathways for **Zileuton**?

Zileuton's degradation is highly dependent on pH. The primary degradation pathway involves the hydrolysis of the hydroxyurea moiety to form a hydroxylamine derivative.[6] This intermediate is unstable and further decomposes into other products.[6]

- Acidic Conditions (pH < 2): Degradation is acid-catalyzed.[6] Parallel decomposition pathways can also lead to an alcohol derivative.[6]
- Near Neutral Conditions (pH 2-6): The hydroxylamine derivative decomposes into a ketone derivative.[6]
- Basic Conditions (pH > 7): The hydroxylamine derivative is not observed.[6] Instead, air oxidation leads to the formation of isomeric oximes.[6]

Table 2: Summary of **Zileuton** Degradation Profile

Condition	Degradation Pathway	Major Degradation Products
Acidic (pH < 2)	Acid-catalyzed hydrolysis	Ketone derivative, Alcohol derivative[6]
Neutral (pH 3-8)	Water hydrolysis of protonated form	Ketone derivative[6]
Basic (pH > 9)	Water hydrolysis of unprotonated form, Air oxidation	Isomeric oximes[6]
Oxidative	Oxidation	Various degradants[7][8]
Photolytic	Photolysis	Various degradants[7][8]

2. How stable is **Zileuton** in aqueous solutions?

Aqueous solutions of **Zileuton** are not recommended for storage for more than one day.[1] The stability is pH-dependent, with degradation occurring across the pH range.[6]

3. What are the recommended storage conditions for solid **Zileuton**?

Solid **Zileuton**, supplied as a crystalline solid, should be stored at -20°C.[1] Under these conditions, it is stable for at least four years.[1]

Troubleshooting Guides

Q1: My **Zileuton** solution, prepared in an aqueous buffer, appears cloudy. What should I do?

A1: Cloudiness or precipitation indicates that **Zileuton** has exceeded its solubility limit in the aqueous buffer. **Zileuton** is sparingly soluble in aqueous solutions.[1] To resolve this, first dissolve the **Zileuton** in a minimal amount of an organic solvent like DMSO, and then slowly add the aqueous buffer of choice while vortexing.[1] A 1:1 DMSO:PBS (pH 7.2) solution can achieve a solubility of about 0.5 mg/mL.[1][2]

Q2: I'm observing unexpected peaks in my HPLC analysis of a **Zileuton** sample. What could be the cause?

A2: Unexpected peaks are likely degradation products. **Zileuton** is susceptible to degradation under various conditions, including hydrolysis and oxidation.[6][7]

- Check the pH of your solution: **Zileuton**'s degradation pathway is highly pH-dependent.[6] Acidic or basic conditions can accelerate hydrolysis.
- Evaluate storage conditions: Aqueous solutions should be used fresh and not stored for more than a day.[1] Ensure stock solutions in DMSO are stored at -20°C.[5]
- Consider oxidative stress: Ensure your solvents are degassed and consider purging with an inert gas, as air oxidation can occur, especially at higher pH.[1][6]

Q3: My **Zileuton** assay results are inconsistent across different experiments.

A3: Inconsistent assay results can stem from both solubility and stability issues.

- Ensure complete dissolution: Before making dilutions or taking aliquots, ensure your initial stock solution is completely dissolved. You may need to warm the solution slightly if using DMSO (up to 60°C for 5 minutes).[5]
- Prepare fresh dilutions: Given the limited stability in aqueous media, always prepare fresh working solutions from your stock for each experiment.[1]
- Verify analytical method stability: The analytical method itself should be validated as stability-indicating.[7][9] This ensures that the method can accurately quantify **Zileuton** in the presence of its degradants.

Experimental Protocols

Protocol: Forced Degradation Study for Zileuton

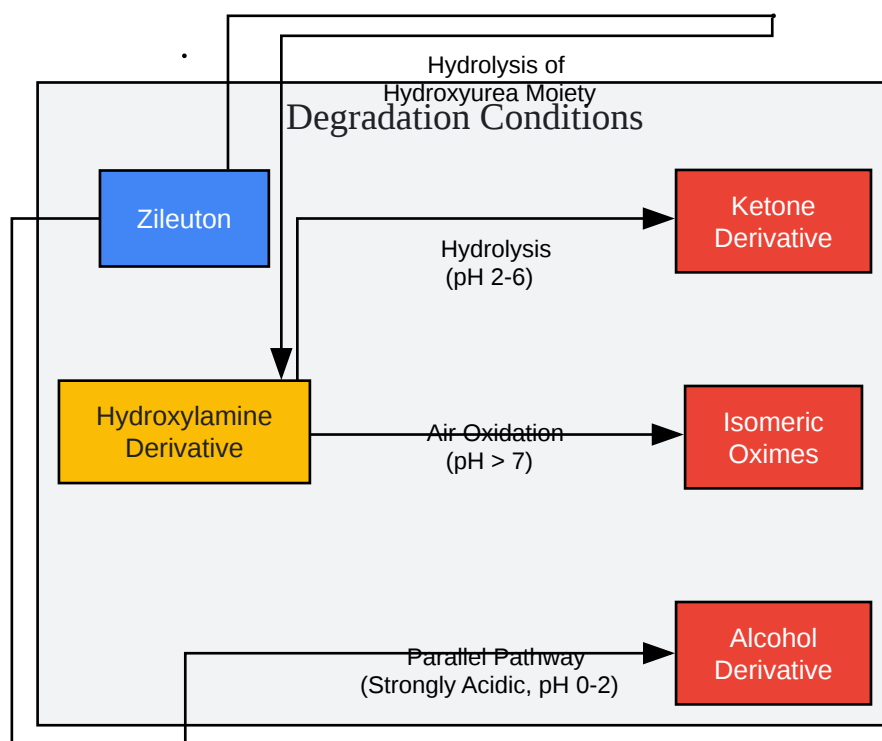
Forced degradation studies are essential to develop and validate stability-indicating analytical methods.[10] The following is a general protocol for subjecting **Zileuton** to various stress conditions.

- Preparation of Stock Solution: Prepare a stock solution of **Zileuton** in a suitable solvent (e.g., methanol or a mixture of methanol and water) at a concentration of approximately 1 mg/mL.

- Acid Hydrolysis:
 - Mix equal parts of the stock solution with 0.1 N Hydrochloric Acid (HCl).
 - Incubate the mixture at a controlled temperature (e.g., 60°C) for a specified time (e.g., 2-8 hours).
 - After incubation, cool the solution to room temperature and neutralize it with an equivalent concentration of Sodium Hydroxide (NaOH).
 - Dilute to the final concentration with the mobile phase for HPLC analysis.
- Base Hydrolysis:
 - Mix equal parts of the stock solution with 0.1 N Sodium Hydroxide (NaOH).
 - Incubate at room temperature or a slightly elevated temperature for a specified time.
 - After incubation, neutralize the solution with an equivalent concentration of Hydrochloric Acid (HCl).
 - Dilute to the final concentration with the mobile phase.
- Oxidative Degradation:
 - Mix equal parts of the stock solution with a solution of 3-30% Hydrogen Peroxide (H₂O₂).
 - Keep the solution at room temperature, protected from light, for a specified duration.
 - Dilute to the final concentration with the mobile phase for analysis.
- Thermal Degradation:
 - Place the solid **Zileuton** powder in a hot air oven at a high temperature (e.g., 105°C) for a set period (e.g., 24 hours).
 - Alternatively, heat the **Zileuton** stock solution at a controlled temperature (e.g., 60-80°C).

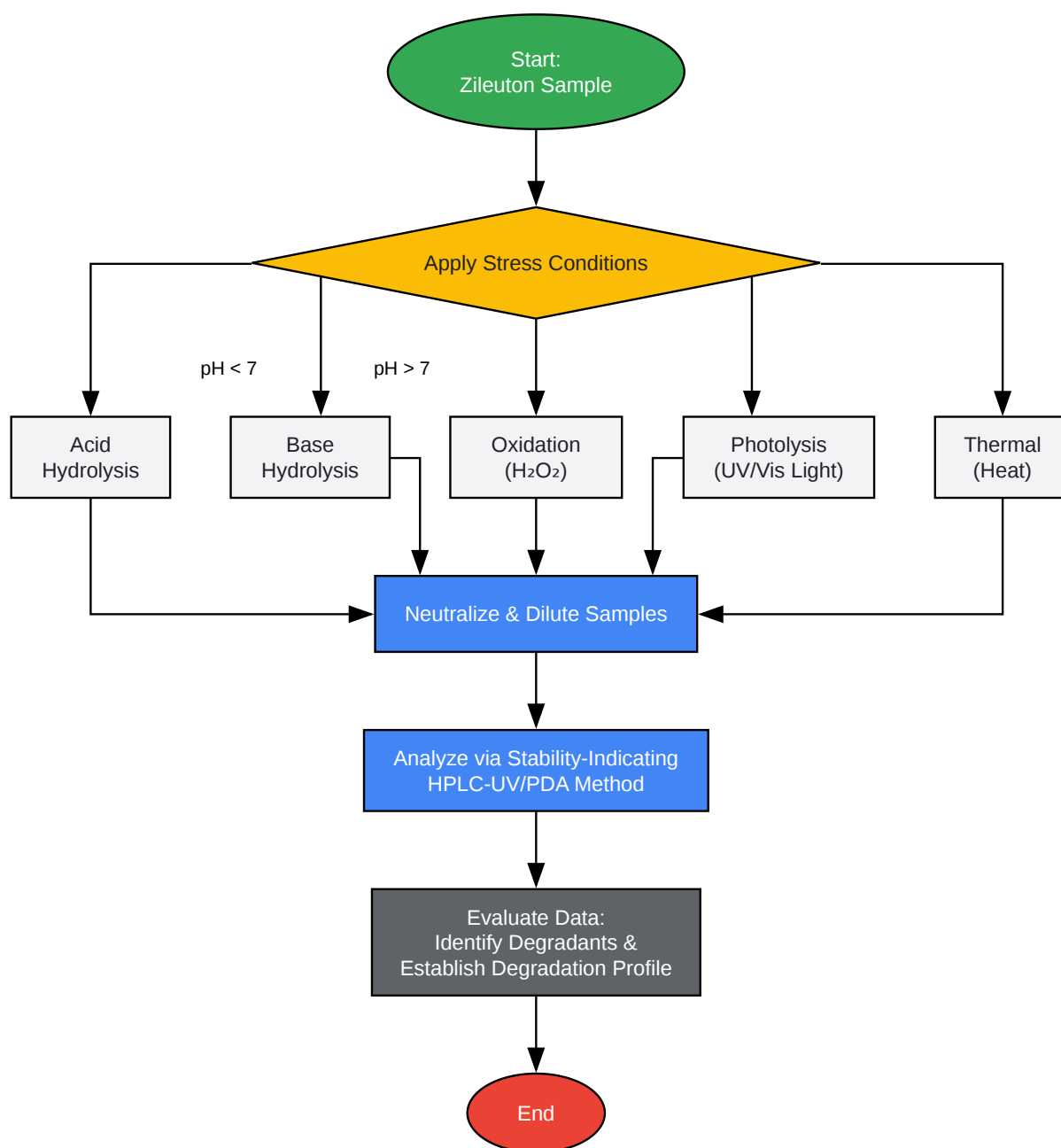
- After exposure, dissolve the solid or cool the solution and dilute it to the final concentration with the mobile phase.
- Photolytic Degradation:
 - Expose the **Zileuton** stock solution to UV light (e.g., 254 nm) and/or visible light in a photostability chamber.
 - A parallel sample should be wrapped in aluminum foil to serve as a dark control.
 - After exposure for a defined period, dilute the samples to the final concentration with the mobile phase.
- Analysis:
 - Analyze all stressed samples, along with an unstressed control sample, using a validated stability-indicating HPLC method, typically with a PDA or UV detector.[4][7] The method should be able to resolve the main **Zileuton** peak from all generated degradation products.[8]

Visualizations



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Caption: Logical diagram of **Zileuton**'s primary degradation pathways under different pH conditions.

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